

Comparative Analysis: COX-2 Inhibitor II (SC-791) vs. Celecoxib

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Compound of Interest

Compound Name: *COX-2 Inhibitor II*

CAS No.: *181696-33-3*

Cat. No.: *B1254203*

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Executive Summary

This guide provides a technical comparison between **COX-2 Inhibitor II (SC-791)**, a highly potent research tool, and Celecoxib, the clinically established standard for COX-2 inhibition. While both compounds target the cyclooxygenase-2 isozyme to block prostaglandin synthesis, their applications differ significantly based on selectivity profiles and physicochemical properties.

- **COX-2 Inhibitor II (SC-791):** Best suited for mechanistic validation in in vitro and preclinical in vivo models where maximal isoform selectivity is required to rule out COX-1 off-target effects.
- **Celecoxib:** The gold standard for translational research and clinical benchmarking, offering a balance of potency, bioavailability, and established pharmacokinetic (PK) data.

Chemical & Mechanistic Profile

Structural Divergence

Both compounds utilize a sulfonamide pharmacophore to anchor into the COX-2 hydrophilic side pocket, but their central heterocyclic cores differ, influencing their binding kinetics and selectivity.

Feature	COX-2 Inhibitor II (SC-791)	Celecoxib
CAS Number	181696-33-3	169590-42-5
Core Scaffold	Isoxazole	Pyrazole
Chemical Name	4-[5-(difluoromethyl)-3-phenyl-1,2-oxazol-4-yl]benzenesulfonamide	4-[5-(4-methylphenyl)-3-(trifluoromethyl)pyrazol-1-yl]benzenesulfonamide
Molecular Weight	350.3 g/mol	381.37 g/mol
Lipophilicity (LogP)	~2.9	~3.5

Mechanism of Binding

Both inhibitors function as slow, tight-binding inhibitors of COX-2. They exploit the "side pocket" present in the COX-2 active site—created by the substitution of Isoleucine (in COX-1) with Valine (in COX-2) at position 523.

- SC-791: The difluoromethyl group provides a distinct steric fit that enhances selectivity indices significantly beyond first-generation coxibs.
- Celecoxib: The trifluoromethyl group anchors the molecule, but the pyrazole core allows for slightly more flexibility, contributing to its lower (though still clinical) selectivity ratio compared to SC-791.

Quantitative Performance Metrics

The following data highlights the massive difference in selectivity, positioning SC-791 as the superior "chemical probe" for pure COX-2 interrogation.

Table 1: Inhibitory Potency (IC50) & Selectivity

Data represents typical values from human recombinant enzyme assays.

Parameter	COX-2 Inhibitor II (SC-791)	Celecoxib
COX-2 IC50	4 nM	40 nM
COX-1 IC50	114,000 nM (114 µM)	15,000 nM (15 µM)
Selectivity Ratio (COX-1/COX-2)	~28,500	~375
Primary Application	Molecular Probe / Assay Validation	Clinical Control / Translational Study

“

Analyst Insight: SC-791 is approximately 10x more potent against COX-2 and 75x more selective than Celecoxib. In assays where COX-1 inhibition could confound results (e.g., platelet aggregation studies), SC-791 is the mandatory choice.

Experimental Protocols

Protocol A: In Vitro COX-2 Inhibition Assay (Fluorescent)

Objective: Determine the IC50 of the inhibitor using a purified enzyme system.

Reagents:

- Recombinant Human COX-2 Enzyme.
- Arachidonic Acid (Substrate).[\[1\]](#)[\[2\]](#)
- ADHP (10-acetyl-3,7-dihydroxyphenoxazine) – Fluorogenic probe.
- Heme (Cofactor).

Workflow:

- Preparation: Dilute **COX-2 Inhibitor II** (SC-791) and Celecoxib in DMSO. Prepare a 10-point serial dilution (range: 0.1 nM to 10 μ M).
- Incubation: Add 10 μ L of inhibitor to 180 μ L of Reaction Buffer (100 mM Tris-HCl, pH 8.0, containing 5 μ M Heme and COX-2 enzyme).
- Pre-Equilibration: Incubate for 10 minutes at 25°C. Note: This step is critical for tight-binding inhibitors to establish equilibrium.
- Initiation: Add 10 μ L of Arachidonic Acid (100 μ M final) mixed with ADHP.
- Detection: Monitor fluorescence (Ex 530 nm / Em 590 nm) kinetically for 5 minutes.
- Analysis: Calculate slope (RFU/min) and fit to a sigmoidal dose-response curve.

Protocol B: Cellular Proliferation Assay (HT-29 Colon Cancer Cells)

Objective: Compare anti-proliferative effects driven by COX-2 inhibition vs. off-target effects.

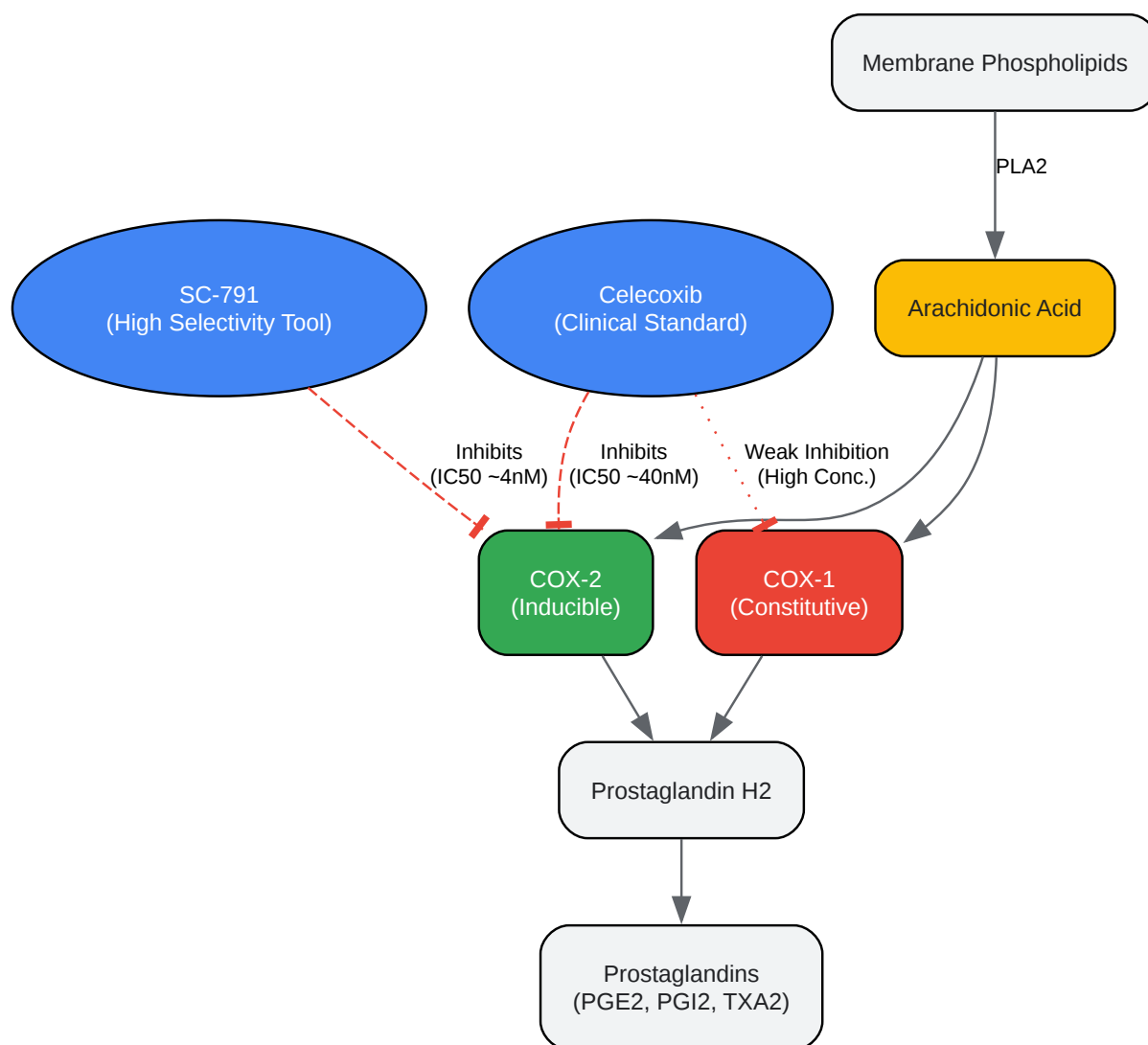
Workflow:

- Seeding: Seed HT-29 cells (COX-2 positive) at 5,000 cells/well in 96-well plates.
- Treatment:
 - Group A: Celecoxib (0.1 - 100 μ M).
 - Group B: SC-791 (0.01 - 10 μ M).
- Duration: Incubate for 72 hours.
- Readout: Assess viability using CellTiter-Glo (ATP quantification).
- Validation: Measure PGE2 levels in supernatant via ELISA to confirm COX-2 blockade correlates with growth inhibition.

Visualization & Decision Framework

Pathway Diagram: The Arachidonic Acid Cascade

This diagram illustrates the specific intervention point of both inhibitors within the inflammatory cascade.

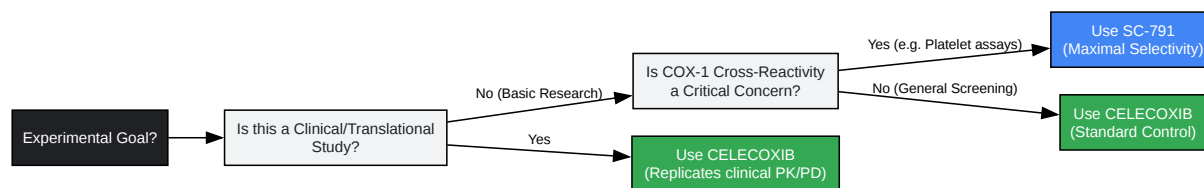


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Caption: Schematic of the Arachidonic Acid cascade showing the selective inhibition of COX-2 by SC-791 and Celecoxib.

Decision Tree: Selecting the Right Inhibitor

Use this logic flow to determine which reagent fits your experimental needs.



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Caption: Decision matrix for selecting between SC-791 and Celecoxib based on experimental constraints.

References

- PubChem. (n.d.). **COX-2 Inhibitor II (SC-791)** Compound Summary. National Library of Medicine. Retrieved from [\[Link\]](#)
- Penning, T. D., et al. (1997). Synthesis and biological evaluation of the 1,5-diarylpyrazole class of cyclooxygenase-2 inhibitors: identification of 4-[5-(4-methylphenyl)-3-(trifluoromethyl)-1H-pyrazol-1-yl]benzenesulfonamide (SC-58635, celecoxib). Journal of Medicinal Chemistry. Retrieved from [\[Link\]](#)

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Sources

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- [2. Selective COX-2 Inhibitors: Road from Success to Controversy and the Quest for Repurposing - PMC \[pmc.ncbi.nlm.nih.gov\]](#)

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